

# Operational Guide: Safe Disposal of *p*-Chlorophenyl Methyl Sulfoxide

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: *p*-Chlorophenyl methyl sulfoxide

CAS No.: 934-73-6

Cat. No.: B1581415

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## Executive Summary & Chemical Identity

***p*-Chlorophenyl methyl sulfoxide** (CAS: 934-73-6) presents a dual-hazard profile often overlooked in routine waste management. It combines the skin-permeating properties of a sulfoxide with the toxicological burden of an aryl chloride.

**Critical Directive:** Unlike standard organic waste, this compound must be segregated into the Halogenated Waste stream. Disposal via non-halogenated streams puts incineration facilities at risk of non-compliance (due to HCl/Dioxin formation) and may damage facility infrastructure.

Chemical Property	Data
IUPAC Name	1-chloro-4-(methylsulfinyl)benzene
CAS Number	934-73-6
Physical State	Solid (typically off-white powder or crystals)
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClOS
Primary Hazard	Skin Irritant / Permeator; Eye Damage
Waste Classification	Halogenated Organic (Non-RCRA Listed, but Hazardous)

## Hazard Profiling & Safety Gate

Before initiating disposal, the operator must acknowledge the specific risks associated with the sulfoxide moiety. Sulfoxides can act as penetration enhancers, potentially carrying the chlorinated aromatic ring across the dermal barrier more efficiently than other solvents.

### GHS Classification Table

Hazard Class	Category	Signal Word	H-Statement
Acute Toxicity (Oral)	4	Warning	H302: Harmful if swallowed
Skin Irritation	2	Warning	H315: Causes skin irritation
Eye Damage	1	Danger	H318: Causes serious eye damage

### Mandatory PPE (Personal Protective Equipment)

- **Hand Protection:** Double-gloving is required. Use a laminate inner glove (e.g., Silver Shield®) or thick Nitrile (>5 mil) outer glove. Standard latex is insufficient due to the permeation potential of sulfoxides.
- **Eye Protection:** Chemical splash goggles (ANSI Z87.1). Face shield recommended if handling liquid solutions >500mL.
- **Respiratory:** If handling dry powder outside a fume hood, N95 minimum; P100 HEPA recommended.

### Waste Characterization & Segregation Logic

The most common compliance violation regarding this compound is misclassifying it as "General Organic Waste."

The Causality of Segregation: Incinerators operating on "Non-Halogenated" permits do not have the wet scrubbers necessary to neutralize acidic gases (Hydrogen Chloride) formed when

**p-Chlorophenyl methyl sulfoxide** burns. Sending this waste to the wrong stream can result in:

- Corrosion of the incinerator flue.
- Release of acid rain components.
- Regulatory fines for the waste generator.

## Workflow: Waste Stream Decision Tree

The following logic gate ensures the material ends up in the correct drum.

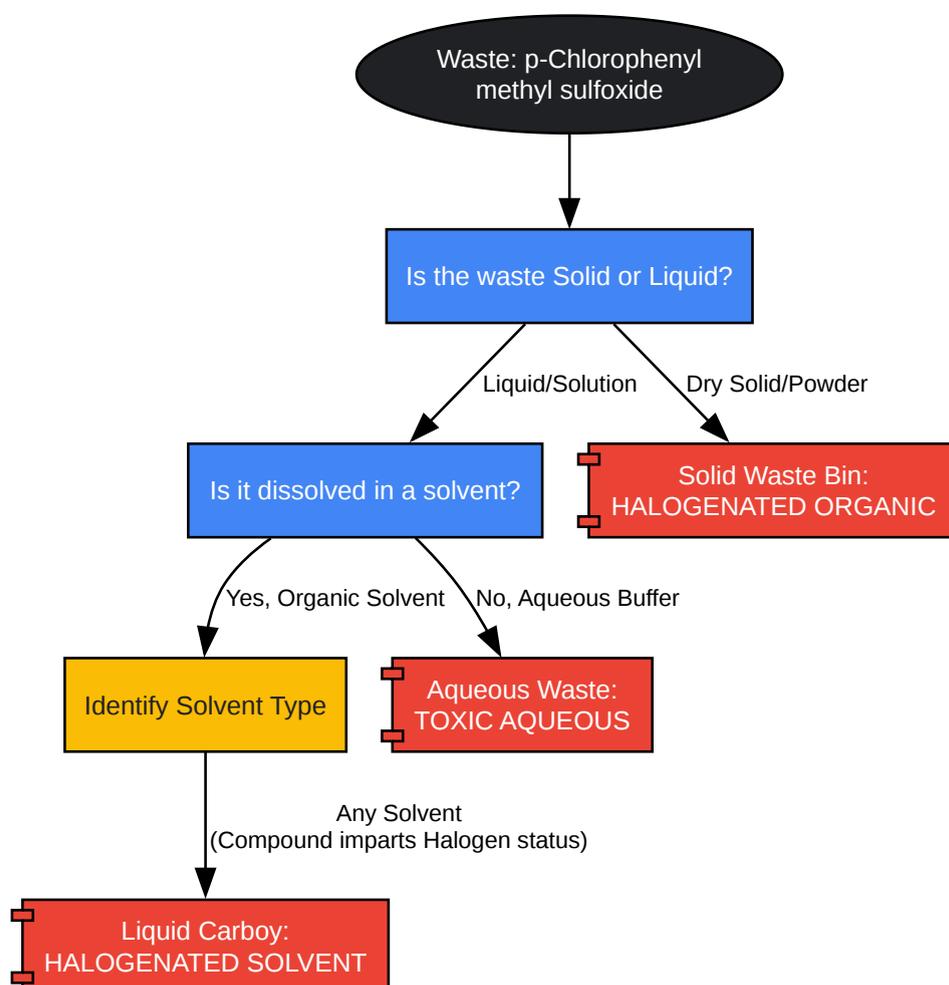


Figure 1: Segregation logic dictating the Halogenated Waste stream requirement.

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## Step-by-Step Disposal Protocol

### Scenario A: Disposal of Pure Solid (Expired/Surplus)

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or the original glass container. Avoid metal containers if moisture is present to prevent corrosion.
- Labeling: Apply a hazardous waste label.
  - Constituents: "**p-Chlorophenyl methyl sulfoxide**".[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
  - Hazard Checkbox: Toxic, Irritant.
  - Critical Tag: Write "HALOGENATED" clearly on the tag.
- Secondary Containment: Place the sealed jar into a clear plastic bag (4 mil thickness) before placing it into the Solid Halogenated Waste drum.

### Scenario B: Disposal of Reaction Mixtures (Liquid)

If the compound is dissolved in a solvent (e.g., Dichloromethane, Methanol, or DMSO):

- Compatibility Check: Ensure the waste carboy does not contain strong oxidizers (e.g., Peroxides, Nitric Acid). Sulfoxides can react violently with strong oxidizers [\[1\]](#).[\[5\]](#)
- PH Check: If the solution is acidic (e.g., from a reaction workup), neutralize to pH 6-8 using Sodium Bicarbonate before consolidation.
- Transfer: Pour into the Halogenated Solvent Waste carboy.
  - Note: Even if the solvent is non-halogenated (like Methanol), the presence of **p-Chlorophenyl methyl sulfoxide** renders the entire mixture Halogenated for disposal purposes [\[2\]](#).
- Log Entry: Record the volume and concentration on the waste log sheet immediately.

## Spill Management & Emergency Response

Do not use bleach (Sodium Hypochlorite) to clean spills of this compound. Hypochlorites can oxidize the sulfoxide to a sulfone or react with the chlorophenyl group, potentially creating more toxic byproducts.

- Isolate: Evacuate the immediate area (10 ft radius).
- PPE: Don nitrile gloves, goggles, and lab coat.
- Contain:
  - Solid Spill: Cover with wet paper towels to prevent dust generation, then scoop into a disposal bag.
  - Liquid Spill: Absorb with vermiculite or sand. Do not use combustible materials like sawdust.
- Decontaminate: Wash the surface with a dilute surfactant (soap) and water solution. Collect all rinse water as hazardous waste (Toxic Aqueous).

## Regulatory & Compliance Context

While **p-Chlorophenyl methyl sulfoxide** is not explicitly listed on the EPA's RCRA "P" or "U" lists, it falls under the "Cradle-to-Grave" responsibility of the generator.

- EPA Waste Code: If not mixed with listed solvents, classify as D001 (if ignitable carrier) or generally Hazardous Waste (Non-RCRA Regulated) but mandate incineration.
- DOT Shipping (if transporting):
  - Proper Shipping Name: Toxic solid, organic, n.o.s. (**p-Chlorophenyl methyl sulfoxide**)[1][2][3][4][6][7]
  - Hazard Class: 6.1
  - Packing Group: III

## References

- Sigma-Aldrich. (2023). Safety Data Sheet: Dimethyl Sulfoxide (Analogous Sulfoxide Reactivity).[Link](#)
- U.S. Environmental Protection Agency (EPA). (2023). Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions. 40 CFR Part 261. [Link](#)
- PubChem. (2023).[1] Compound Summary: **p-Chlorophenyl methyl sulfoxide** (CAS 934-73-6).[1][2][3][4][6][7] National Library of Medicine. [Link](#)
- Princeton University EHS. (2022). Waste Removal and Waste Stream Guidelines.[Link](#)

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